

# optical properties of undoped calcium molybdate crystals

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Compound Name: Calcium molybdate

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An In-depth Technical Guide on the Optical Properties of Undoped **Calcium Molybdate** Crystals

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core optical properties of undoped **calcium molybdate** ( $\text{CaMoO}_4$ ) crystals.  $\text{CaMoO}_4$  is a material of significant interest due to its applications as a scintillator, a host material for solid-state lasers, and in other optoelectronic devices.<sup>[1][2]</sup> This document summarizes key quantitative data, details relevant experimental methodologies, and provides visual representations of fundamental concepts and workflows.

## Crystal Structure and Vibrational Modes

**Calcium molybdate** crystallizes in a tetragonal structure belonging to the space group  $I4_1/a$ .<sup>[2]</sup> The crystal lattice is composed of  $[\text{MoO}_4]^{2-}$  tetrahedral clusters and  $[\text{CaO}_8]$  dodecahedral clusters.<sup>[2][3]</sup> The vibrational properties of the  $\text{CaMoO}_4$  crystal are characterized by 26 vibrational modes, which can be categorized into internal and external modes.<sup>[2]</sup> Internal modes correspond to vibrations within the  $[\text{MoO}_4]$  clusters, while external modes are attributed to the vibrations of the  $[\text{CaO}_8]$  clusters.<sup>[2]</sup> These vibrational modes are Raman and infrared active and provide insights into the crystal's structural integrity and purity.

## Optical Transmission and Absorption

Undoped  $\text{CaMoO}_4$  crystals are transparent in the visible and near-infrared regions of the electromagnetic spectrum. The absorption edge of these crystals is typically observed around 330 nm.[4] The transmittance of a 10 mm cubic sample of  $\text{CaMoO}_4$  can reach 78% at 540 nm, which is near the maximum of its luminescence band.[4] The presence of color centers, often due to oxygen vacancies, can introduce absorption bands, particularly a broad one with a maximum at  $\lambda=460$  nm.[4][5] These color centers can be eliminated by annealing the crystals in an oxygen-containing atmosphere.[6]

**Table 1: Transmittance and Absorption Data for Undoped  $\text{CaMoO}_4$**

Property	Value	Wavelength/Conditions	Reference
Absorption Edge	~330 nm	Room Temperature	[4]
Transmittance	78%	540 nm (10 mm thick sample)	[4]
Attenuation Coefficient ( $\mu$ )	$< 0.01 \text{ cm}^{-1}$	520 nm (after annealing)	[4][5]
Absorption Band (due to color centers)	~460 nm	Before annealing	[4][5]

## Refractive Index and Dispersion

The refractive index is a fundamental optical property that dictates the behavior of light as it passes through the crystal. For  $\text{CaMoO}_4$ , the refractive index has been measured over a wide spectral range.

**Table 2: Refractive Index and Related Optical Constants of Undoped  $\text{CaMoO}_4$**

Property	Value	Wavelength/Conditions	Reference
Refractive Index ( $n_o$ )	~1.99	0.5876 $\mu\text{m}$ (Ordinary ray)	[1]
Abbe Number ( $V_d$ )	28.83	[1]	
Chromatic Dispersion ( $dn/d\lambda$ )	-0.17552 $\mu\text{m}^{-1}$	[1]	
Group Index ( $n_g$ )	2.0957	[1]	

## Luminescence Properties

Undoped **calcium molybdate** is a self-activated luminescent material, with its emission originating from the  $[\text{MoO}_4]^{2-}$  molecular complexes.[7] The luminescence spectrum typically consists of a broad emission band in the green-blue region of the visible spectrum.[2][8] The peak of this emission is often observed around 520-540 nm.[4][8] The luminescence can be excited by UV radiation or high-energy particles.[9][10] The luminescence properties are sensitive to the presence of defects and impurities, which can introduce additional emission bands.

**Table 3: Luminescence Characteristics of Undoped  $\text{CaMoO}_4$**

Property	Value	Excitation Wavelength	Reference
Emission Peak	~520-540 nm	UV, X-ray	[4][8]
Emission Color	Green-Blue	[2]	
Origin	$[\text{MoO}_4]^{2-}$ molecular complexes	[7]	

## Raman Spectroscopy

Raman spectroscopy is a powerful non-destructive technique used to probe the vibrational modes of a crystal. The Raman spectrum of  $\text{CaMoO}_4$  exhibits several distinct peaks corresponding to the internal and external vibrational modes of the crystal lattice.

**Table 4: Prominent Raman Modes of Undoped  $\text{CaMoO}_4$  at Ambient Pressure**

Raman Shift ( $\text{cm}^{-1}$ )	Assignment	Vibrational Mode	Reference
877	O-Mo-O symmetric stretching	$\nu_1$ (Ag)	[11]
846	O-Mo-O asymmetric stretching	$\nu_3$ (Bg)	[11]
793	O-Mo-O asymmetric stretching	$\nu_3$ (Eg)	[11]
392	O-Mo-O symmetric bending	$\nu_4$ (Bg)	[12]
323	O-Mo-O asymmetric bending	$\nu_2$ (Ag, Bg)	[12]
194	External Mode (Rotation)	R(Eg)	[11]
145	External Mode (Translation)	T(Eg)	[11]
112	External Mode (Rotation)	R(Ag)	[11]

## Experimental Protocols

### Crystal Growth: Czochralski Technique

High-quality single crystals of  $\text{CaMoO}_4$  are often grown using the Czochralski technique.

Methodology:

- **Starting Material:** High-purity  $\text{CaMoO}_4$  powder is placed in a crucible (typically iridium).
- **Melting:** The powder is heated to its melting point (approximately 1445 °C) in a controlled atmosphere.
- **Seeding:** A seed crystal is dipped into the molten  $\text{CaMoO}_4$ .
- **Pulling and Rotation:** The seed crystal is slowly pulled upwards while being rotated. The pulling and rotation rates are carefully controlled to maintain a uniform diameter of the growing crystal.
- **Cooling:** The crystal is slowly cooled to room temperature to minimize thermal stress and prevent cracking.

## Optical Transmittance and Absorption Measurement

### Methodology:

- **Sample Preparation:** A  $\text{CaMoO}_4$  crystal is cut and polished to have two parallel and optically flat surfaces. The thickness of the sample is measured precisely.
- **Spectrophotometer Setup:** A dual-beam UV-Vis-NIR spectrophotometer is used.
- **Measurement:** The sample is placed in the sample beam path of the spectrophotometer. A reference spectrum (air) is recorded. The transmittance spectrum of the sample is then measured over a specific wavelength range (e.g., 200-1100 nm).
- **Data Analysis:** The absorption coefficient ( $\alpha$ ) can be calculated from the transmittance (T) and reflectance (R) data using the Beer-Lambert law.

## Luminescence Spectroscopy

### Methodology:

- **Excitation Source:** A suitable excitation source, such as a xenon lamp with a monochromator or a laser, is used to excite the sample.

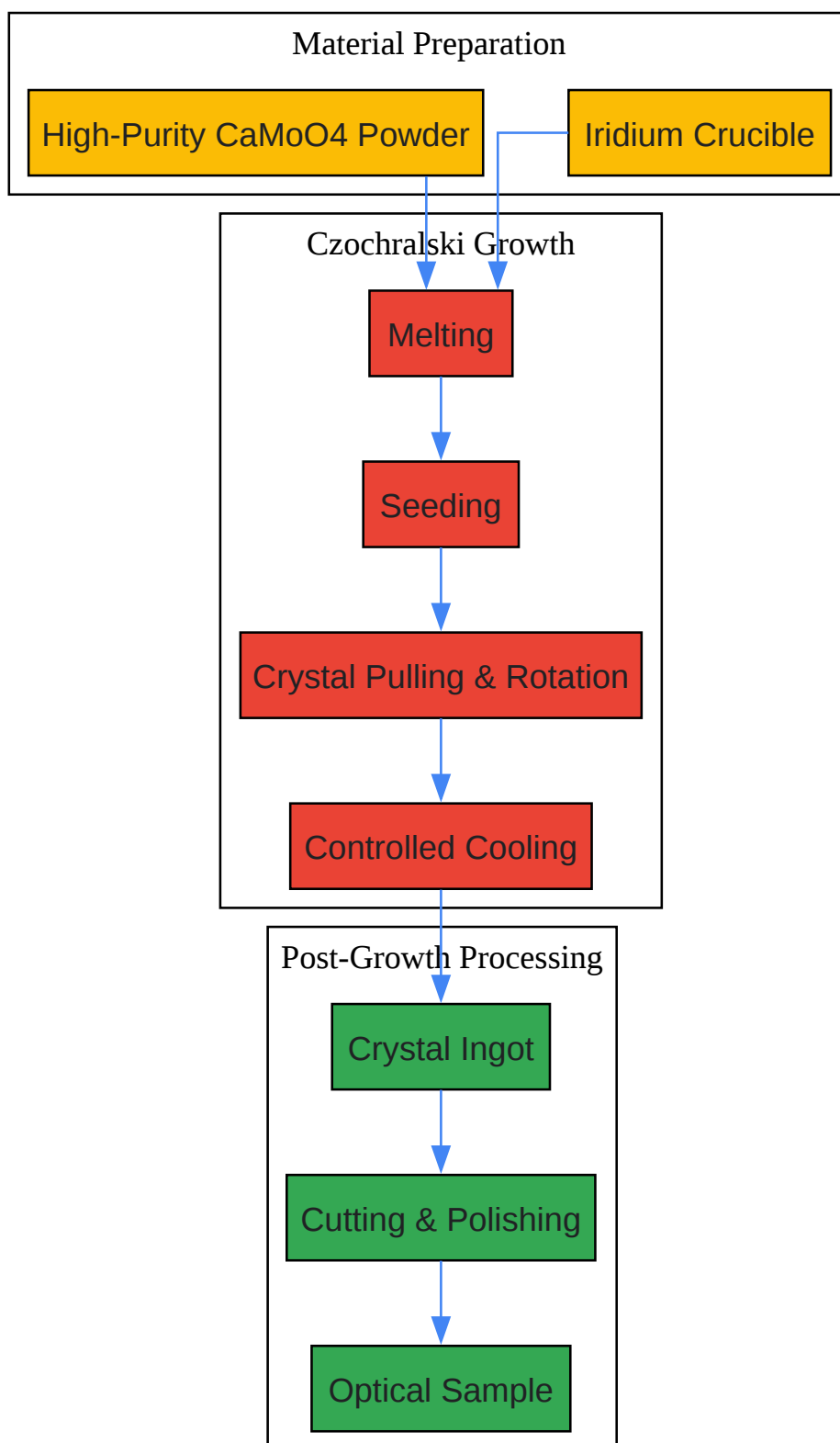
- **Sample Holder:** The  $\text{CaMoO}_4$  sample is mounted in a sample holder, which may have temperature control capabilities.
- **Emission Collection:** The emitted light from the sample is collected at a 90-degree angle to the excitation beam to minimize scattered light.
- **Spectrometer:** The collected light is passed through a monochromator to disperse the different wavelengths.
- **Detector:** A sensitive detector, such as a photomultiplier tube (PMT), is used to measure the intensity of the emitted light at each wavelength.

## Raman Spectroscopy

### Methodology:

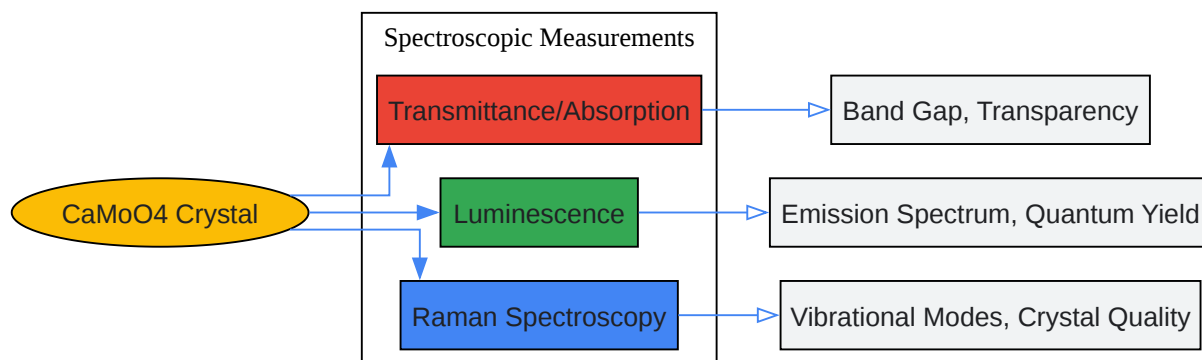
- **Laser Source:** A monochromatic laser (e.g., He-Ne laser at 632.8 nm or an Argon ion laser at 488.0 nm) is used as the excitation source.<sup>[12]</sup>
- **Sample Illumination:** The laser beam is focused onto the  $\text{CaMoO}_4$  crystal.
- **Scattered Light Collection:** The Raman scattered light is collected in a backscattering or right-angle geometry.
- **Filtering:** A notch or edge filter is used to remove the intense Rayleigh scattered light.
- **Spectrometer and Detector:** The Raman scattered light is dispersed by a spectrometer and detected by a charge-coupled device (CCD) detector.

## Visualizations



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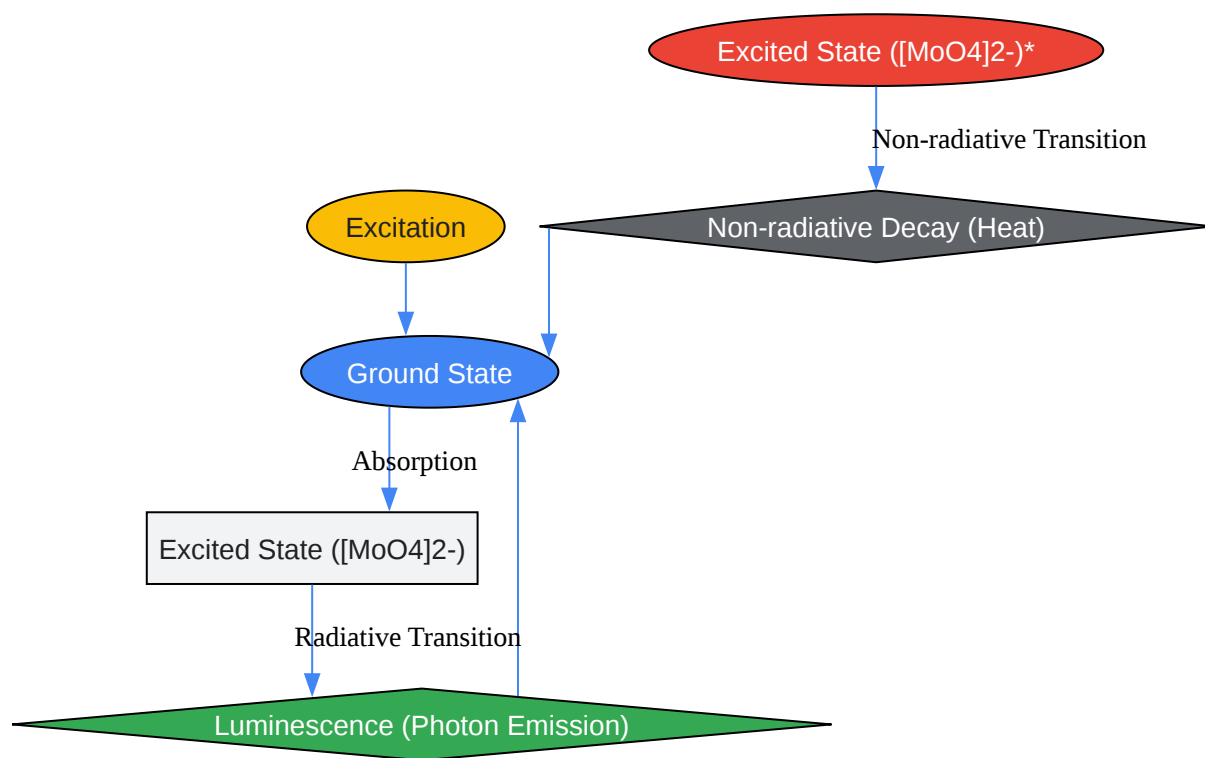
Caption: Czochralski Crystal Growth Workflow for  $\text{CaMoO}_4$ .



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Caption: Experimental Workflow for Optical Characterization.





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Caption: Energy Level Transitions in  $\text{CaMoO}_4$  Luminescence.

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